

Cyprodinil-d5 CAS number and molecular weight

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Compound of Interest

Compound Name: Cyprodinil-d5

Cat. No.: B569047

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Chemical Identity of Cyprodinil-d5

Cyprodinil-d5 is the deuterated analogue of Cyprodinil, a broad-spectrum fungicide. The incorporation of five deuterium atoms into the phenyl ring results in a molecule with a higher molecular weight than its unlabeled counterpart, which is useful in various analytical applications, including mass spectrometry-based assays.

Quantitative Data Summary

For clarity and ease of comparison, the core quantitative data for **Cyprodinil-d5** are summarized in the table below. It is important to note that different suppliers may list slightly different values.

Identifier	Value	Source(s)
CAS Number	1773496-67-5	[1][2][3][4]
121552-61-2 (for unlabeled Cyprodinil)	[5][6][7]	
Molecular Weight	230.32 g/mol	[1][5][6]
230.33 g/mol	[3]	
Molecular Formula	C ₁₄ H ₁₀ D ₅ N ₃	[1][3][5][6]

The primary CAS number for the deuterated form, **Cyprodinil-d5**, is 1773496-67-5.[1][2][3][4] Some sources reference the CAS number of the unlabeled parent compound, Cyprodinil (121552-61-2), which should be noted to avoid ambiguity in substance identification.[5][6][7] The molecular weight is consistently reported around 230.32 to 230.33 g/mol .[1][3][5][6]

As this technical guide focuses solely on the chemical identifiers of **Cyprodinil-d5**, experimental protocols and signaling pathways are not applicable, and therefore no diagrams are included.

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References

- 1. International Laboratory USA [intlaboratory.org]
- 2. Cyprodinil-d5 | CAS 1773496-67-5 | LGC Standards [lgcstandards.com]
- 3. clinivex.com [clinivex.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. scbt.com [scbt.com]
- 6. scbt.com [scbt.com]
- 7. Cyprodinil [webbook.nist.gov]
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